

Technical Support Center: N-(2-hydroxy-4-methylphenyl)formamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N*-(2-hydroxy-4-methylphenyl)formamide

Cat. No.: B8519175

[Get Quote](#)

Welcome to the technical support guide for **N-(2-hydroxy-4-methylphenyl)formamide**. This document is designed for researchers, scientists, and drug development professionals, providing in-depth information on the stability, storage, and troubleshooting of this compound. Our goal is to equip you with the necessary knowledge to ensure the integrity of your experiments and the reliability of your results.

Product Overview and Key Stability Considerations

N-(2-hydroxy-4-methylphenyl)formamide is an organic compound with the molecular formula $C_8H_9NO_2$ and a molecular weight of 151.16 g/mol [1]. Its structure, featuring both a formamide and a hydroxyphenyl group, dictates its stability profile. The primary degradation pathway is the hydrolysis of the amide bond, particularly under acidic or basic conditions, which would yield 2-amino-5-methylphenol and formic acid.[2][3] Additionally, the phenolic hydroxyl group and the formamide moiety are susceptible to oxidation, a process that can be accelerated by exposure to air and light.[4][5]

Key Chemical Properties

Property	Value
Molecular Formula	C ₈ H ₉ NO ₂
Molecular Weight	151.16 g/mol [1]
Primary Functional Groups	Amide, Phenolic Hydroxyl
Likely Degradation Pathways	Hydrolysis, Oxidation

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for N-(2-hydroxy-4-methylphenyl)formamide?

To ensure long-term stability, the compound should be stored in a cool, dry, and dark environment. The container must be tightly sealed to prevent moisture absorption and oxidation.[6][7][8] For maximum protection, flushing the container with an inert gas like argon or nitrogen before sealing is highly recommended.

Condition	Recommendation	Rationale
Temperature	2–8°C	Slows down potential hydrolytic and oxidative degradation reactions.
Atmosphere	Inert Gas (Argon/Nitrogen)	Prevents oxidation of the formamide and phenol groups. [4]
Light	Amber vial or dark location	Protects against photolytic degradation.
Container	Tightly sealed	Prevents moisture ingress, which can facilitate hydrolysis. [8][9]

Q2: What is the expected shelf-life of this compound?

When stored under the recommended conditions, **N-(2-hydroxy-4-methylphenyl)formamide** should remain stable for an extended period. However, there is no defined shelf-life. We recommend performing a quality control check (e.g., HPLC, NMR) on any material that has been stored for over a year or has been opened multiple times.

Q3: Is this compound particularly sensitive to air or moisture?

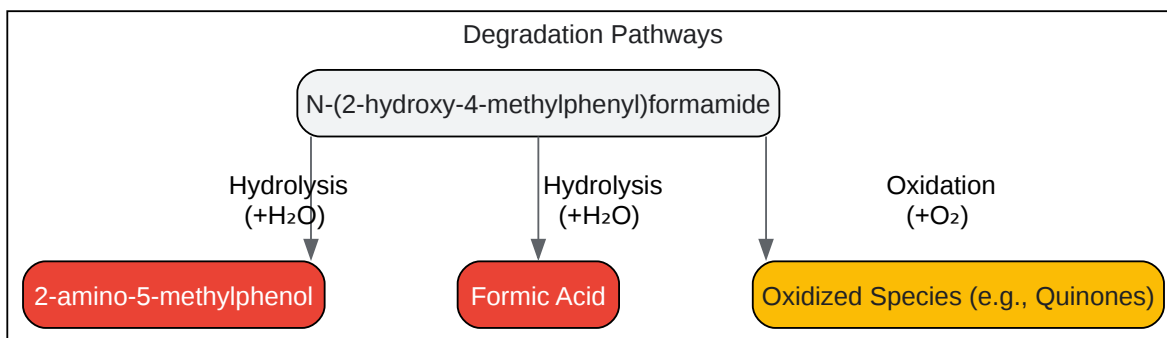
Yes. The formamide group is susceptible to oxidation upon exposure to air, potentially forming formic acid.^[4] Furthermore, like many amides, it can be hygroscopic, and absorbed moisture can lead to slow hydrolysis of the amide bond over time.^{[8][9]}

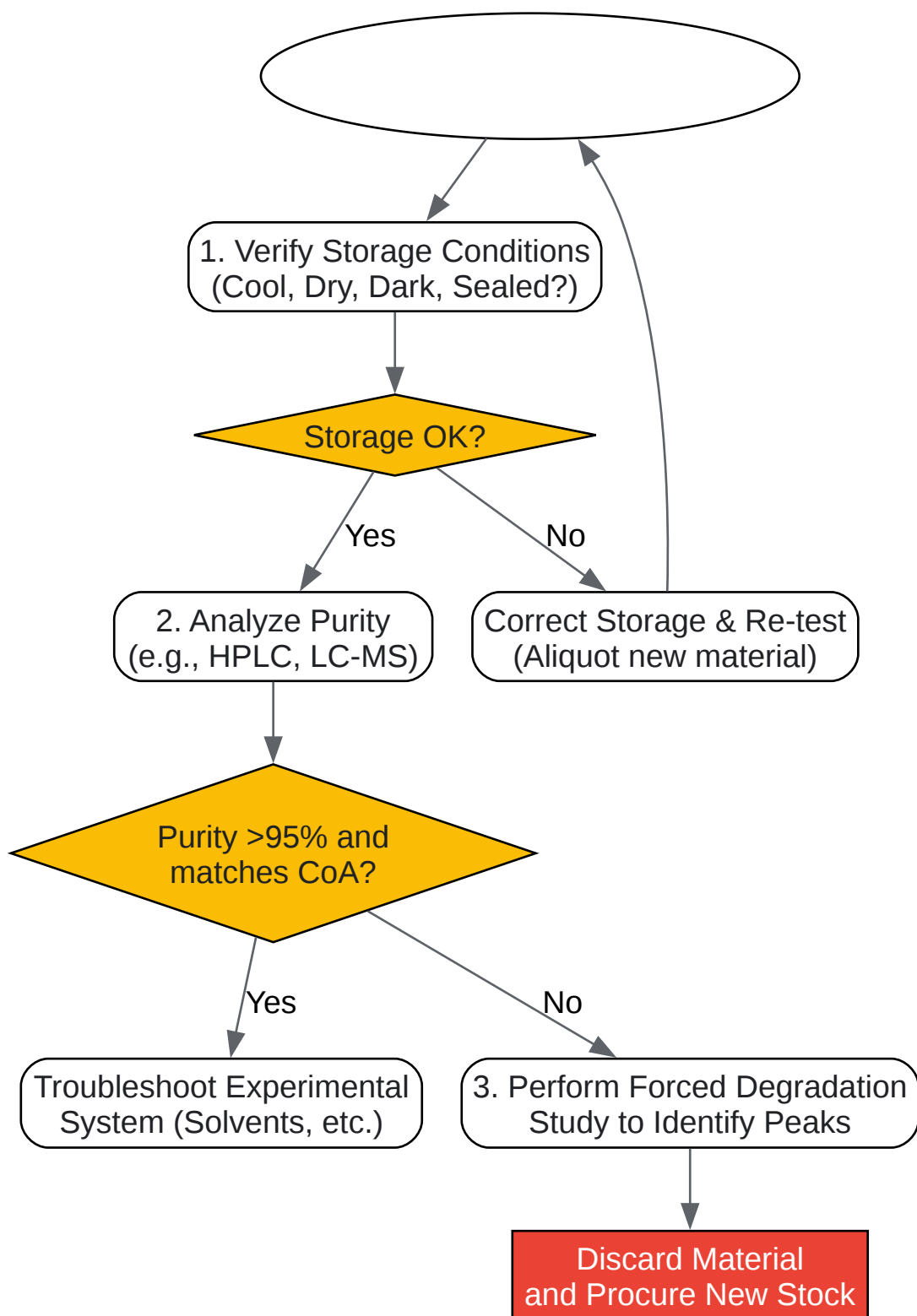
Q4: What are the likely degradation products I should monitor for?

The two most probable degradation products arise from hydrolysis of the amide bond:

- 2-amino-5-methylphenol
- Formic acid

Oxidative degradation could lead to more complex structures, including colored quinone-type species, which may be responsible for a change in the material's appearance.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. GSRS [gsrs.ncats.nih.gov]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. nbinno.com [nbinno.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. An unexpected degradation pathway of N-hydroxy-5-methylfuran-2-sulfonamide (BMS-986231), a pH sensitive prodrug of HNO, in a prototype formulation solution - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. chemicalbook.com [chemicalbook.com]
- 7. bmrservice.com [bmrservice.com]
- 8. ipo.rutgers.edu [ipo.rutgers.edu]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Support Center: N-(2-hydroxy-4-methylphenyl)formamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8519175/docs#technical-support-center-n-2-hydroxy-4-methylphenyl-formamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)